

Overcoming low aqueous solubility of Enfumafungin in experimental setups

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Enfumafungin*

Cat. No.: *B1262757*

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Technical Support Center: Enfumafungin Solubility

This technical support center provides guidance for researchers, scientists, and drug development professionals on overcoming the low aqueous solubility of **Enfumafungin** in experimental setups.

Frequently Asked Questions (FAQs) & Troubleshooting Guide

Q1: What is the primary solvent for dissolving **Enfumafungin**?

A1: Dimethyl sulfoxide (DMSO) is the recommended primary solvent for preparing stock solutions of **Enfumafungin**. It can be dissolved in DMSO at a concentration of 100 mg/mL (141.07 mM), though this may require ultrasonication to fully dissolve.^{[1][2][3]} It is crucial to use newly opened, anhydrous DMSO as the hygroscopic nature of DMSO can negatively impact solubility.^[1]

Q2: My **Enfumafungin** is not dissolving completely in DMSO. What should I do?

A2: If you encounter issues with dissolving **Enfumafungin** in DMSO, you can try the following:

- Ultrasonication: Use an ultrasonic bath to aid dissolution.^{[1][2][3]}

- Heating: Gently warming the solution can help. For in vivo studies, heating to 37°C has been suggested.[\[4\]](#)
- Vortexing: Vigorous vortexing can also facilitate dissolution.[\[3\]](#)
- Fresh DMSO: Ensure you are using a fresh, unopened bottle of anhydrous DMSO, as absorbed water can hinder solubility.[\[1\]](#)

Q3: I need to prepare an aqueous working solution from my DMSO stock. How can I avoid precipitation?

A3: Direct dilution of a concentrated DMSO stock solution into an aqueous buffer is likely to cause precipitation. To avoid this, co-solvents and specific formulation strategies are necessary. Here are some established protocols for preparing working solutions for in vivo experiments, which can be adapted for in vitro assays with appropriate controls:

- Protocol 1 (PEG300/Tween-80): Sequentially add the components in the following order: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline. This method yields a clear solution with a solubility of at least 2.5 mg/mL.[\[1\]](#)[\[2\]](#)
- Protocol 2 (SBE-β-CD): Prepare a solution of 10% DMSO in 90% (20% SBE-β-CD in Saline). This also achieves a solubility of at least 2.5 mg/mL.[\[1\]](#)[\[2\]](#)
- Protocol 3 (Corn Oil): A simple formulation involves 10% DMSO in 90% Corn Oil, reaching a solubility of at least 2.5 mg/mL.[\[1\]](#)[\[2\]](#)

It is critical to add each solvent one by one and ensure the solution is clear before adding the next component.[\[3\]](#)

Q4: Can I store my **Enfumafungin** stock solution?

A4: Yes, stock solutions of **Enfumafungin** in DMSO can be stored. For long-term storage, it is recommended to keep them at -80°C for up to 6 months. For shorter periods, storage at -20°C for up to 1 month is acceptable.[\[1\]](#) To prevent degradation from repeated freeze-thaw cycles, it is best to aliquot the stock solution into smaller volumes.[\[1\]](#)

Q5: Are there other formulation strategies to improve **Enfumafungin**'s aqueous solubility?

A5: Beyond the use of co-solvents, several other formulation strategies can be employed for poorly soluble drugs like **Enfumafungin**. These include:

- Lipid-based formulations: Incorporating the compound into oils, surfactant dispersions, or self-emulsifying drug delivery systems (SEDDS).^{[5][6]}
- Solid dispersions: Dispersing **Enfumafungin** within a polymer matrix.^{[5][6]}
- Nanoparticle formulations: Reducing the particle size to the nanometer range to increase the surface area and dissolution rate.^{[5][7]}
- Cyclodextrin complexation: Using cyclodextrins to form inclusion complexes that enhance solubility.^{[6][8]}

Quantitative Data: Enfumafungin Solubility

Solvent/System	Concentration	Notes
DMSO	100 mg/mL (141.07 mM)	Requires ultrasonication. ^{[1][2][3]}
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (3.53 mM)	Clear solution. ^{[1][2]}
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (3.53 mM)	Clear solution. ^{[1][2]}
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (3.53 mM)	Clear solution. ^{[1][2]}
Chloroform	Slightly soluble	
Methanol	Slightly soluble	^[9]

Experimental Protocols

Preparation of a 10 mM **Enfumafungin** Stock Solution in DMSO:

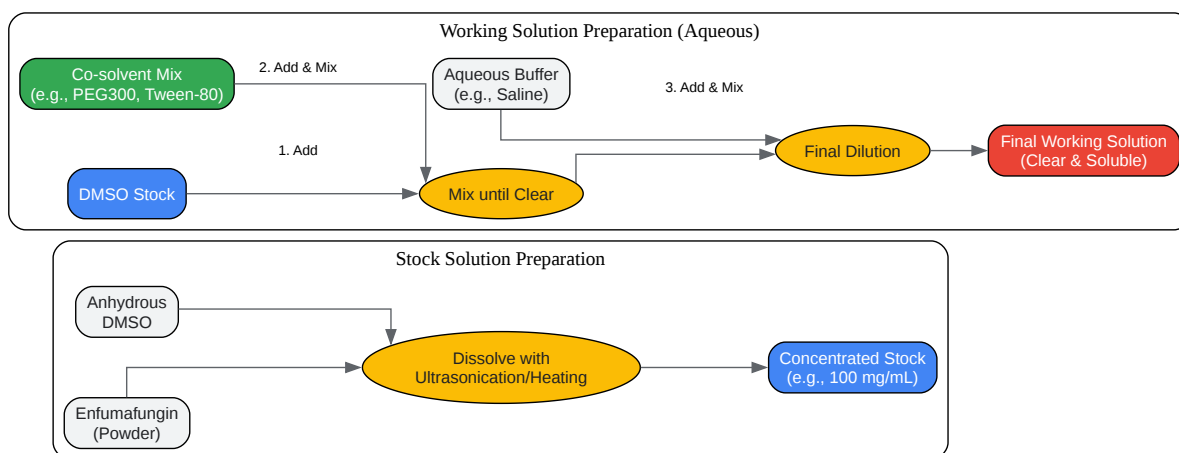
- Weigh out the required mass of **Enfumafungin** powder. For 1 mL of a 10 mM solution, you will need approximately 7.09 mg.

- Add the appropriate volume of anhydrous DMSO (e.g., 1 mL for a 10 mM solution from 7.09 mg).
- Vortex the solution vigorously.
- Place the vial in an ultrasonic bath and sonicate until the powder is completely dissolved. Gentle heating may be applied if necessary.
- Once fully dissolved, store the stock solution in aliquots at -20°C or -80°C.[\[1\]](#)

Preparation of a 2.5 mg/mL **Enfumafungin** Working Solution (PEG300/Tween-80 Formulation):

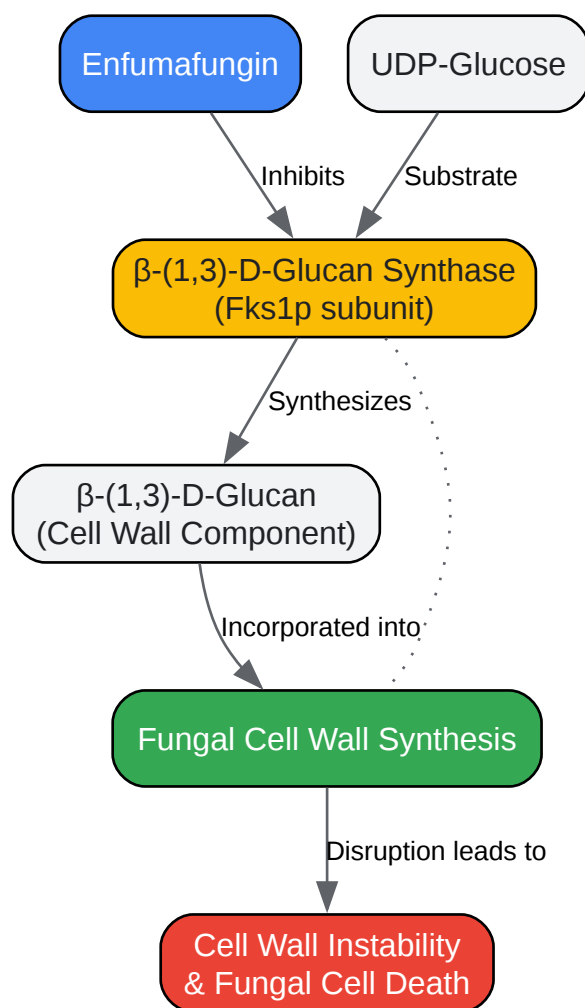
- Begin with a concentrated stock solution of **Enfumafungin** in DMSO (e.g., 25 mg/mL).
- To prepare 1 mL of the final working solution, take 100 µL of the 25 mg/mL DMSO stock solution.
- Add 400 µL of PEG300 to the DMSO stock and mix thoroughly until the solution is clear.
- Add 50 µL of Tween-80 and mix again until a clear solution is obtained.
- Finally, add 450 µL of saline to bring the total volume to 1 mL and mix. The final concentrations will be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[\[1\]](#)

Visualizations



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Caption: Workflow for preparing **Enfumafungin** stock and working solutions.



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Caption: Mechanism of action of **Enfumafungin** on fungal cell wall synthesis.

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- To cite this document: BenchChem. [Overcoming low aqueous solubility of Enfumafungin in experimental setups]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1262757#overcoming-low-aqueous-solubility-of-enfumafungin-in-experimental-setups]

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